Scale-up synthesis methods for 3-(Oxolan-3-yl)morpholine

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Compound of Interest

Compound Name:	*3-(Oxolan-3-yl)morpholine*
CAS No.:	*1859200-67-1*
Cat. No.:	*B2473588*

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Application Note & Protocol Guide

Topic: Scale-up Synthesis of **3-(Oxolan-3-yl)morpholine** for Pharmaceutical Intermediate Production

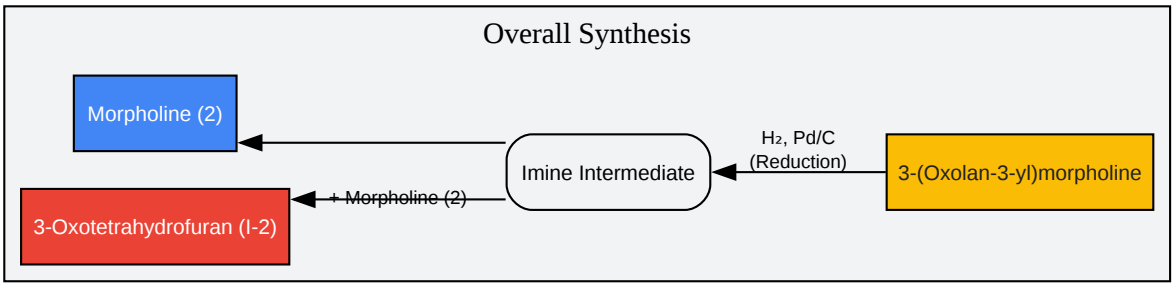
Abstract: **3-(Oxolan-3-yl)morpholine** is a valuable saturated heterocyclic scaffold increasingly utilized in modern drug discovery due to its desirable physicochemical properties, including improved aqueous solubility and metabolic stability. This document provides a comprehensive guide to a robust and scalable two-part synthetic strategy for this compound, designed for researchers and process chemists in pharmaceutical development. The described methodology focuses on the synthesis of a key ketone intermediate, 3-oxotetrahydrofuran, followed by a highly efficient, scale-appropriate reductive amination to yield the target molecule. This guide emphasizes the rationale behind procedural choices, process control, purification, and critical safety considerations inherent to morpholine chemistry on a larger scale.

Strategic Overview: A Logic-Driven Approach to Synthesis

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The industrial synthesis of complex molecules demands a strategy that is not only high-yielding but also cost-effective, safe, and reproducible. The selected pathway for **3-(Oxolan-3-yl)morpholine** is a convergent synthesis that joins two readily accessible fragments, morpholine and a C4-furanoid ring, in the final step. This approach is superior to linear syntheses as it maximizes efficiency and allows for late-stage diversification if needed.

Our retrosynthetic analysis identifies two key building blocks: Morpholine (2) and 3-Oxotetrahydrofuran (I-2). The carbon-nitrogen bond connecting the two rings is logically formed via reductive amination, a cornerstone of industrial amine synthesis known for its reliability and high atom economy, particularly when employing catalytic hydrogenation.[1]



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Caption: High-level retrosynthetic analysis for **3-(Oxolan-3-yl)morpholine**.

Part 1: Preparation of Key Intermediate: 3-Oxotetrahydrofuran (I-2)

The availability and cost of 3-oxotetrahydrofuran are critical for the economic viability of the overall synthesis. While commercially available, its on-demand, large-scale synthesis from inexpensive precursors provides greater process control. A reliable two-step sequence begins with the acid-catalyzed cyclization of 1,2,4-trihydroxybutane to form 3-hydroxytetrahydrofuran, followed by a selective oxidation.

Protocol 1.1: Synthesis of 3-Hydroxytetrahydrofuran (I-1)

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This step involves an intramolecular dehydration (cyclization) of a triol. The use of a strong, non-volatile acid catalyst like p-toluenesulfonic acid (PTSA) is ideal for high-temperature reactions, ensuring efficient protonation of a hydroxyl group to initiate the cyclization cascade. [2]

Materials & Reagents

Reagent	Molar Mass (g/mol)	Quantity (1.0 mol scale)	Moles	Notes
1,2,4-Trihydroxybutane	106.12	106.1 g	1.0	Starting Material
p-Toluenesulfonic acid (PTSA)	190.22	1.0 g	0.005	Catalyst

Procedure:

- Charge a reactor equipped with a mechanical stirrer, thermocouple, and a distillation apparatus with 1,2,4-trihydroxybutane (106.1 g, 1.0 mol).
- Add p-toluenesulfonic acid monohydrate (1.0 g, 0.005 mol).
- Heat the reaction mixture to 160-180°C under a slow nitrogen stream. Water will begin to distill off as the reaction proceeds.
- Monitor the reaction progress by Gas Chromatography (GC) until the consumption of the starting material is complete (typically 4-6 hours).
- Cool the reaction mixture to below 80°C.
- Purify the crude product by fractional distillation under reduced pressure to yield 3-hydroxytetrahydrofuran as a colorless oil.[3]

Protocol 1.2: Oxidation to 3-Oxotetrahydrofuran (I-2)

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For scale-up, classic chromium-based oxidants are avoided due to toxicity and waste disposal issues. A TEMPO-catalyzed oxidation using sodium hypochlorite (bleach) is a greener, more cost-effective, and industrially feasible alternative.[2] The TEMPO/TCCA (trichloroisocyanuric acid) system is also highly effective.[2]

Materials & Reagents

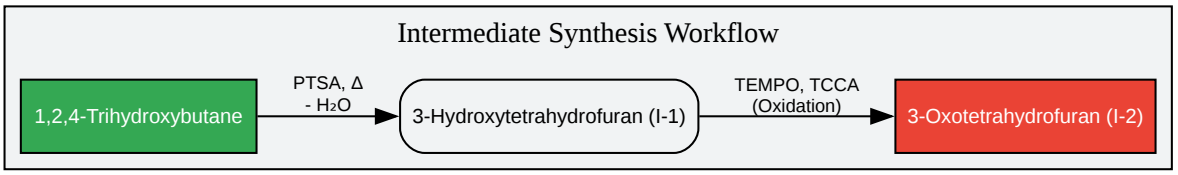
Reagent	Molar Mass (g/mol)	Quantity (0.5 mol scale)	Moles	Notes
3-Hydroxytetrahydrofuran (I-1)	88.11	44.1 g	0.5	Substrate
TEMPO	156.25	0.78 g	0.005	Catalyst
Trichloroisocyanuric acid (TCCA)	232.41	128 g	0.55	Oxidant
Dichloromethane (DCM)	84.93	500 mL	-	Solvent
Saturated $NaHCO_3$ solution	-	As needed	-	Quenching
Saturated $Na_2S_2O_3$ solution	-	As needed	-	Quenching

Procedure:

- Charge a jacketed reactor with 3-hydroxytetrahydrofuran (44.1 g, 0.5 mol) and TEMPO (0.78 g, 0.005 mol) in dichloromethane (500 mL).
- Cool the mixture to 0°C using a circulating chiller.
- Add a solution of TCCA (128 g, 0.55 mol) in portions over 1-2 hours, ensuring the internal temperature does not exceed 5°C. The causality here is critical: slow addition prevents temperature spikes that can lead to side reactions and degradation of the catalyst.

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- Stir the reaction at 0-5°C for an additional 1-2 hours after the addition is complete. Monitor for the disappearance of the starting alcohol by TLC or GC.
- Quench the reaction by the slow addition of saturated sodium bicarbonate solution, followed by saturated sodium thiosulfate solution to destroy any excess oxidant.
- Separate the organic layer. Extract the aqueous layer with DCM (2 x 100 mL).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and filter.
- Remove the solvent under reduced pressure. The crude 3-oxotetrahydrofuran can often be used directly in the next step or purified by vacuum distillation.



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Caption: Two-step synthesis of the key ketone intermediate.

Part 2: Scale-Up Protocol for 3-(Oxolan-3-yl)morpholine

Protocol 2.1: Reductive Amination via Catalytic Hydrogenation

This procedure is the core of the synthesis, forming the final product. Catalytic hydrogenation is selected for its high efficiency, clean conversion, and simple product isolation (filtration of the catalyst).[4] The reaction proceeds through an enamine or iminium ion intermediate, which is immediately reduced in situ by hydrogen on the catalyst surface.

Materials & Reagents

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Reagent	Molar Mass (g/mol)	Quantity (0.4 mol scale)	Moles	Notes
3-Oxotetrahydrofuran (I-2)	86.09	34.4 g	0.4	Substrate
Morpholine	87.12	38.3 g	0.44	Amine (1.1 eq)
10% Palladium on Carbon (Pd/C)	-	~3.5 g	-	Catalyst (50% wet)
Methanol (MeOH)	32.04	400 mL	-	Solvent
Hydrogen (H_2)	2.02	50-60 psi	-	Reducing Agent

Procedure:

- Reactor Setup: Charge a suitable hydrogenation reactor (e.g., a Parr shaker or stirred autoclave) with 10% Pd/C catalyst (~3.5 g).
- Inerting: Purge the reactor multiple times with nitrogen to ensure an inert atmosphere. This is a critical safety step to prevent the formation of explosive mixtures of hydrogen and air.[1]
- Reagent Addition: Under a nitrogen atmosphere, add methanol (400 mL), followed by morpholine (38.3 g, 0.44 mol). A slight excess of the amine is used to drive the initial imine formation to completion.
- Add the 3-oxotetrahydrofuran (34.4 g, 0.4 mol) solution in methanol.
- Hydrogenation: Seal the reactor. Purge the system again with nitrogen before introducing hydrogen gas.
- Pressurize the reactor to 50-60 psi with hydrogen and begin vigorous stirring. The reaction is often mildly exothermic; monitor the temperature and apply cooling if necessary.

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- Continue the reaction until hydrogen uptake ceases (typically 6-12 hours). Reaction completion can be confirmed by taking a sample (after safely venting and purging the reactor) and analyzing via GC-MS or HPLC.
- Work-up: Once the reaction is complete, vent the hydrogen and purge the reactor thoroughly with nitrogen.
- Filter the reaction mixture through a pad of Celite® to remove the palladium catalyst. This step must be performed carefully, as the catalyst can be pyrophoric. The filter cake should be kept wet with solvent and never allowed to dry in the air.
- Isolation: Concentrate the filtrate under reduced pressure to remove the methanol. The resulting crude oil contains the desired product.

Part 3: Purification and Quality Control

For many applications, the crude product may be of sufficient purity. However, for use as a pharmaceutical intermediate, high purity is essential.

Protocol 3.1: Purification by Vacuum Distillation

- Assemble a fractional distillation apparatus suitable for vacuum operation.
- Transfer the crude oil to the distillation flask.
- Apply vacuum and gently heat the flask.
- Collect the fraction corresponding to the boiling point of **3-(Oxolan-3-yl)morpholine**. This method is highly effective for removing non-volatile impurities and residual solvent on a large scale.[5]

Quality Control (QC) Analysis:

- Purity Assessment: Use High-Performance Liquid Chromatography (HPLC) to determine the purity of the final product (typically >98% for pharmaceutical use).[5]
- Structural Confirmation: Confirm the identity of the compound using ^{1}H NMR, ^{13}C NMR, and Mass Spectrometry (MS).

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Part 4: Critical Safety & Handling Considerations

- Morpholine: Morpholine is a flammable and corrosive liquid.[6][7] It can cause severe skin burns and eye damage.[8][9] Always handle in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[10]

- Catalytic Hydrogenation: Hydrogen gas is highly flammable and can form explosive mixtures with air.[1] Use a properly maintained and rated hydrogenation reactor. Ensure the system is free of leaks and always purge with an inert gas (nitrogen) before and after hydrogen use. The Pd/C catalyst can be pyrophoric upon exposure to air, especially when dry. Handle the spent catalyst with care, keeping it wet with water or solvent.

- General Precautions: Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge, especially during solvent transfers.[8]

Conclusion

The described synthetic route provides a reliable and scalable method for producing high-purity **3-(Oxolan-3-yl)morpholine**. By starting with readily available materials and employing robust, industrially proven reactions like TEMPO-catalyzed oxidation and catalytic hydrogenation, this protocol is well-suited for the demands of pharmaceutical process development. Careful attention to reaction parameters, in-process controls, and rigorous safety protocols are paramount to achieving a successful and safe scale-up.

References

- Li, M., Zhang, J., Zou, Y., Zhou, F., Zhang, Z., & Zhang, W. (2021). Asymmetric hydrogenation for the synthesis of 2-substituted chiral morpholines. Chemical Science, 12(44), 15061–15066. [Link]

- Royal Society of Chemistry. (2021). Asymmetric hydrogenation for the synthesis of 2-substituted chiral morpholines. ResearchGate. [Link]

- Li, M., et al. (2021). Asymmetric hydrogenation for the synthesis of 2-substituted chiral morpholines. RSC Publishing. [Link]

© 2026 BenchChem. All rights reserved.

- Google Patents. (1987). US4647663A - Synthesis of morpholine.
- Justia Patents. (2012). Method of synthesis of morpholino oligomers. [Link]
- Penta Chemicals. (2025). Morpholine - SAFETY DATA SHEET. [Link]
- Carl ROTH. (n.d.). Safety Data Sheet: Morpholine. [Link]
- Royal Society of Chemistry. (2021). Asymmetric hydrogenation for the synthesis of 2-substituted chiral morpholines. Chemical Science. [Link]
- Google Patents. (2003). (12) United States Patent. [Link]
- Astech Ireland. (n.d.). Safety Data Sheet: Morpholine. [Link]
- Chemos GmbH&Co.KG. (n.d.). Safety Data Sheet: Morpholine. [Link]
- Neuland Labs. (2022). 3 Key Elements of Successful Hydrogenation Scale-Up. [Link]
- Celeris/Sciex. (2026). Strategies for The Purification of Synthetic Products in The Pharmaceutical Industry. [Link]
- Mederski, W. W. K. R., Wendel, P. L., & Woissyk, M. (2007). Practical and efficient processes for the preparation of 4-(4-aminophenyl)morpholin-3-ones on a larger scale: Precursor of factor Xa inhibitors. Heterocycles, 74, 437-445. [Link]
- ChemRxiv. (2024). Green Synthesis of Morpholines via Selective Monoalkylation of Amines. [Link]
- YouTube. (2022). Morpholine Preparation from Diethanolamine. [Link]
- American Chemical Society. (2024). Green Synthesis of Morpholines via Selective Monoalkylation of Amines. ACS Publications. [Link]
- ChemRxiv. (2024). A short scalable route to bis-morpholine spiroacetals and oxazepane analogues: useful 3D-scaffolds for compound library assembly. [Link]

© 2026 BenchChem. All rights reserved.

- Jain, A., & Sahu, S. K. (2024). Synthesis and SAR of morpholine and its derivatives: A review update. E3S Web of Conferences, 556, 01051. [Link]
- Lidsen Publishing Inc. (2023). Morpholine-Based Novel Ionic Liquid for Synthesis and Characterization of Triazolidinethiones and Their Biological Properties. Lidsen Publishing Inc. [Link]
- Palchykov, V. A., & Vovk, M. V. (2013). Morpholines. Synthesis and Biological Activity. ResearchGate. [Link]
- Google Patents. (2016). US9399629B2 - Process for the manufacture of 3-oxo-tetrahydrofuran.
- Wang, Y., et al. (2022). Rational Design and Synthesis of 3-Morpholine Linked Aromatic-Imino-1H-Indoles as Novel Kv1.5 Channel Inhibitors Sharing Vasodilation Effects. National Institutes of Health. [Link]
- Palchykov, V. (2019). Recent progress in the synthesis of morpholines. ResearchGate. [Link]
- Kim, H., et al. (2023). Syntheses of 2- and 3-Substituted Morpholine Congeners via Ring Opening of 2-Tosyl-1,2-Oxazetidine. National Institutes of Health. [Link]
- Google Patents. (2008).
- Organic Syntheses. (n.d.). Stannylamine Protocol (SnAP) Reagents for the Synthesis of C-Substituted Morpholines from Aldehydes. Organic Syntheses. [Link]
- Organic Chemistry Portal. (n.d.). Tetrahydrofuran synthesis. Organic Chemistry Portal. [Link]

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Sources

- 1. 3 Key Elements of Successful Hydrogenation Scale-Up | Neuland Labs [neulandlabs.com]

- 2. US9399629B2 - Process for the manufacture of 3-oxo-tetrahydrofuran - Google Patents [patents.google.com]
- 3. WO2008093955A1 - Process for the efficient preparation of 3-hydroxytetrahydrofuran - Google Patents [patents.google.com]
- 4. Asymmetric hydrogenation for the synthesis of 2-substituted chiral morpholines - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. pentachemicals.eu [pentachemicals.eu]
- 7. chemos.de [chemos.de]
- 8. carlroth.com:443 [carlroth.com:443]
- 9. astechireland.ie [astechireland.ie]
- 10. chemicalbook.com [chemicalbook.com]

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